

Commercial Suppliers and Technical Guide for N-Butyrylglycine Stable Isotope Standards

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Compound of Interest

Compound Name: N-Butyrylglycine-13C2,15N

Cat. No.: B15540844

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Butyrylglycine is an acylglycine, a class of metabolites formed from the conjugation of an acyl-CoA with glycine.[1][2] These molecules are normally minor products of fatty acid metabolism. However, in certain inborn errors of metabolism, particularly those affecting mitochondrial beta-oxidation, the concentration of specific acylglycines, including N-Butyrylglycine, can be significantly elevated in biological fluids.[3][4] This makes the accurate quantification of N-Butyrylglycine a critical tool for the diagnosis and monitoring of these metabolic disorders.[5] Stable isotope-labeled internal standards are essential for achieving the high accuracy and precision required in quantitative bioanalysis using mass spectrometry.[6] This guide provides a comprehensive overview of commercial suppliers of N-Butyrylglycine stable isotope standards, a detailed experimental protocol for its quantification, and an illustration of its metabolic pathway.

Commercial Suppliers of N-Butyrylglycine Stable Isotope Standards

A critical step in developing robust quantitative assays is the selection of a high-quality stable isotope-labeled internal standard. Several commercial suppliers offer N-Butyrylglycine stable isotope standards, most commonly N-Butyrylglycine-d7. The following table summarizes the

key quantitative data for these standards from prominent suppliers. Researchers should always refer to the supplier's certificate of analysis for lot-specific information.

Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity
LGC Standards	N-Butyryl-d7-glycine	CDN-D-7634	$C_6H_4D_7NO_3$	152.2	98 atom % D	min 98%
BOC Sciences	N-Butyrylglycine-[d7]	Not specified	$C_6H_4D_7NO_3$	152.2	98% atom D	95% by HPLC
MedChem Express	N-Butyrylglycine-d7	HY-113119S	$C_6H_4D_7NO_3$	152.20	Not specified	Not specified
BioOrganics	Butyrylglycine-d7	BO-94752	$C_6H_4D_7NO_3$	152.23	>98%	Not specified

Experimental Protocol: Quantitative Analysis of N-Butyrylglycine in Urine by LC-MS/MS

This protocol describes a general method for the quantification of N-Butyrylglycine in urine samples using a stable isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.^[6]

1. Materials and Reagents

- N-Butyrylglycine analytical standard (Sigma-Aldrich, CAS 20208-73-5)
- N-Butyrylglycine-d7 stable isotope standard (from a supplier listed in the table above)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)

- Formic acid (LC-MS grade)
- Ultrapure water
- Urine samples

2. Standard and Internal Standard Preparation

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of N-Butyrylglycine and N-Butyrylglycine-d7 in methanol.
- Working Standard Solutions: Serially dilute the N-Butyrylglycine primary stock solution with 50% methanol/water to prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 μ M).
- Internal Standard Working Solution (ISWS): Dilute the N-Butyrylglycine-d7 primary stock solution with 50% methanol/water to a final concentration of 10 μ M.

3. Sample Preparation

- Thaw frozen urine samples at room temperature and vortex for 10 seconds.
- Centrifuge the urine samples at 4000 x g for 5 minutes to pellet any particulate matter.
- In a clean microcentrifuge tube, combine 50 μ L of the urine supernatant with 450 μ L of the ISWS.
- Vortex the mixture for 10 seconds.
- Transfer the final mixture to an autosampler vial for LC-MS/MS analysis.[\[6\]](#)

4. LC-MS/MS Parameters

- Liquid Chromatography (LC):
 - Column: A suitable reversed-phase C18 column (e.g., 100 x 2.1 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic acid in water.

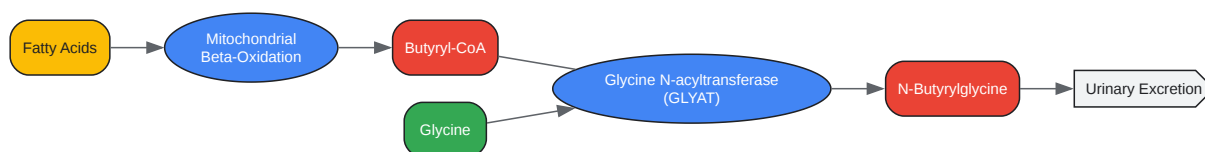
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A typical gradient would start at a low percentage of mobile phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for re-equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - N-Butyrylglycine: Precursor ion (m/z) -> Product ion (m/z) (To be optimized based on instrument). A common product ion for acylglycines is m/z 76.1, corresponding to the glycine fragment.
 - N-Butyrylglycine-d7: Precursor ion (m/z) -> Product ion (m/z) (To be optimized based on instrument).
 - Instrument parameters such as collision energy, declustering potential, and source temperature should be optimized for maximum signal intensity.

5. Data Analysis

- Quantification is based on the peak area ratio of the analyte (N-Butyrylglycine) to the internal standard (N-Butyrylglycine-d7).
- A calibration curve is constructed by plotting the peak area ratios of the calibration standards against their known concentrations.
- The concentration of N-Butyrylglycine in the urine samples is determined by interpolating the peak area ratio from the calibration curve.

Metabolic Pathway of N-Butyrylglycine

N-Butyrylglycine is formed in the mitochondria through the enzymatic action of Glycine N-acyltransferase (GLYAT).[1][2] This enzyme catalyzes the conjugation of Butyryl-CoA with glycine.[1] Butyryl-CoA is an intermediate in the beta-oxidation of fatty acids.[3] Under normal metabolic conditions, the formation of N-Butyrylglycine is a minor pathway. However, in disorders where the beta-oxidation pathway is impaired, there can be an accumulation of short-chain acyl-CoA esters, such as Butyryl-CoA, leading to an increased synthesis and excretion of their corresponding acylglycines.

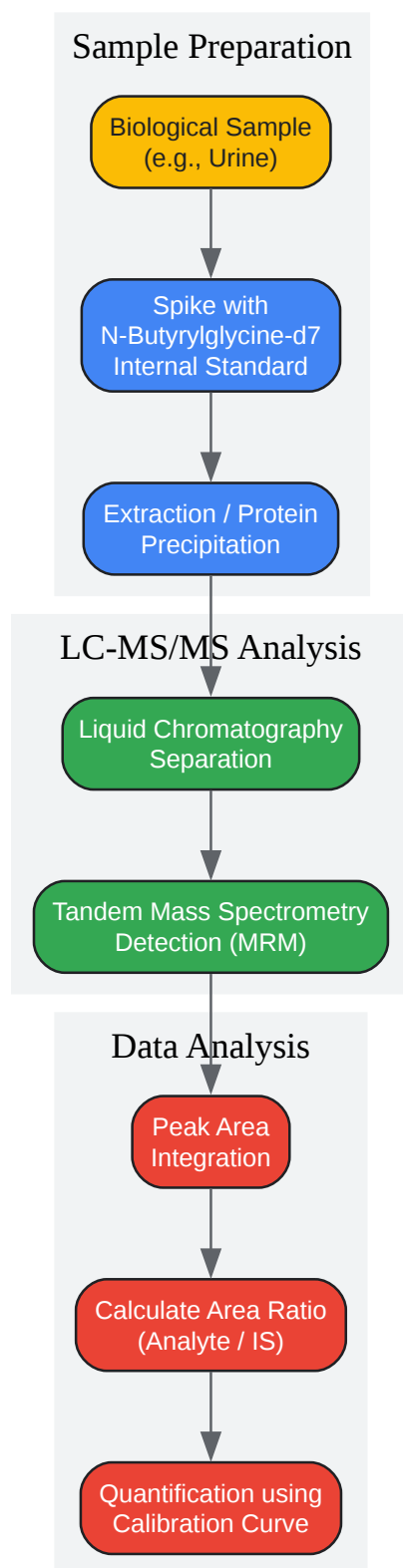


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Caption: Biosynthesis of N-Butyrylglycine.

Experimental Workflow for Quantification

The following diagram illustrates a typical workflow for the quantitative analysis of N-Butyrylglycine in a biological matrix using a stable isotope-labeled internal standard.



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Caption: Quantitative analysis workflow.

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